

Rauvoyunine B CAS number and molecular formula

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Compound of Interest

Compound Name: Rauvoyunine B

Cat. No.: B15587560

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Rauvoyunine B: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Abstract

Rauvoyunine B is a naturally occurring alkaloid isolated from *Rauvolfia yunnanensis*. This document provides a concise technical summary of its fundamental chemical properties. Due to the limited availability of public domain data, this guide will focus on its established chemical identifiers. At present, detailed experimental protocols, comprehensive quantitative data, and specific signaling pathway information for **Rauvoyunine B** are not extensively documented in readily accessible scientific literature.

Chemical and Physical Properties

Rauvoyunine B has been identified and characterized with the following properties.

Property	Value	Source
CAS Number	1414883-82-1	N/A
Molecular Formula	C ₂₃ H ₂₆ N ₂ O ₆	N/A

Note: Further quantitative data on properties such as melting point, boiling point, and solubility are not consistently available in the public domain.

Synthesis and Experimental Protocols

Detailed, peer-reviewed experimental protocols for the synthesis or isolation of **Rauvoyunine B** are not readily available in the searched scientific literature. General alkaloid extraction methods from plant sources may be applicable, but specific procedures tailored to **Rauvoyunine B** have not been identified.

Biological Activity and Mechanism of Action

The specific biological activities and mechanism of action for **Rauvoyunine B** have not been extensively elucidated in the available literature. As an alkaloid isolated from *Rauvolfia yunnanensis*, it belongs to a class of compounds known for a wide range of pharmacological activities. However, without specific studies on **Rauvoyunine B**, any discussion of its biological function would be speculative.

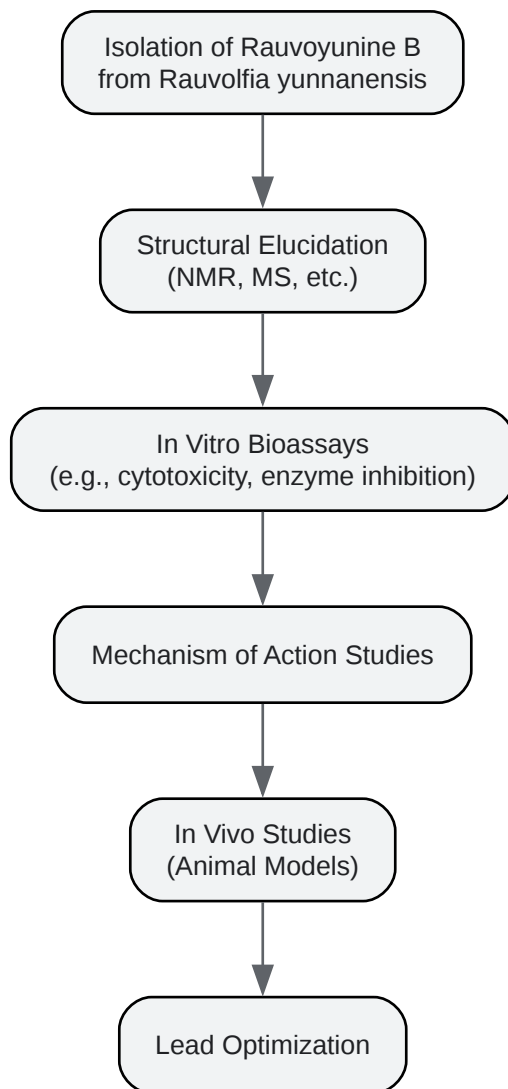
Signaling Pathways

Currently, there is no specific information available in the public domain detailing the signaling pathways modulated by **Rauvoyunine B**.

Logical Relationships and Experimental Workflows

Due to the lack of detailed experimental data, a diagrammatic representation of experimental workflows or logical relationships for **Rauvoyunine B** cannot be constructed at this time. A generalized workflow for the study of a novel natural product is presented below for illustrative purposes.

Generalized Workflow for Natural Product Research



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Caption: A generalized workflow for the research and development of a novel natural product.

Conclusion

This technical guide provides the fundamental and confirmed chemical identifiers for **Rauvogyunine B**, namely its CAS number and molecular formula. It is important to note that further in-depth technical data, including detailed experimental protocols, extensive quantitative

data, and specific signaling pathway information, is not currently available in the public domain. Future research is required to elucidate the synthesis, biological activity, and mechanism of action of this natural compound.

- To cite this document: BenchChem. [Rauvoyunine B CAS number and molecular formula]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15587560#rauvoyunine-b-cas-number-and-molecular-formula\]](https://www.benchchem.com/product/b15587560#rauvoyunine-b-cas-number-and-molecular-formula)

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